

diisononyl adipate CAS number and regulatory information

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Compound of Interest

Compound Name: Diisononyl adipate

Cat. No.: B167168

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An In-depth Technical Guide on **Diisononyl Adipate** (DINA)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisononyl adipate (DINA) is a high molecular weight adipate ester primarily utilized as a plasticizer. It is valued for its ability to impart flexibility and stability to polymers, particularly at low temperatures. As regulatory scrutiny of certain ortho-phthalate plasticizers has intensified, DINA has emerged as a common alternative in various applications, including in polyvinyl chloride (PVC) products.^{[1][2]} This technical guide provides a comprehensive overview of DINA, focusing on its chemical identity, physicochemical properties, regulatory status, and toxicological profile, presented in a manner conducive to research and professional evaluation.

Chemical Identity and Physicochemical Properties

Diisononyl adipate is a complex mixture of branched-chain isomers. Its fundamental properties are summarized below.

Property	Value	Reference(s)
CAS Number	33703-08-1	[3][4][5]
EC Number	251-646-7	[1][6]
Molecular Formula	C24H46O4	[4][5]
Molecular Weight	398.62 g/mol	[1][4][5]
Physical State	Colorless, oily liquid	[4][5]
Boiling Point	232 - 233 °C	[4]
Melting Point	-60 °C	[4]
Density	0.92 g/cm ³ (at 20 °C)	[1]
Water Solubility	2.2x10 ⁻⁴ mg/L at 20°C	[4]
log Kow (Octanol-Water Partition Coefficient)	9.24	[4]

Regulatory and Safety Overview

The regulatory landscape for **diisononyl adipate** is multifaceted, with classifications and assessments varying by region and agency. This section provides a summary of key regulatory information and hazard classifications.

European Union

Under the Regulation (EC) No 1272/2008 (CLP), **diisononyl adipate** is classified with the following hazards:

- Eye Irritation (Category 2), with the hazard statement H319: Causes serious eye irritation.[3]
- Skin Sensitization (Category 1), with the hazard statement H317: May cause an allergic skin reaction.[3]
- Chronic Aquatic Hazard (Category 3), with the hazard statement H412: Harmful to aquatic life with long lasting effects.[3]

Diisononyl adipate is registered under the REACH regulation.[6][7]

United States

In the United States, the Consumer Product Safety Commission (CPSC) has reviewed the toxicity of DINA. A 2019 staff statement, based on a report from the University of Cincinnati, concluded that the available animal data were sufficient to determine that DINA is not acutely toxic under the Federal Hazardous Substances Act (FHSA) following single oral or dermal exposures.[4] However, no data were available for acute inhalation toxicity.[4]

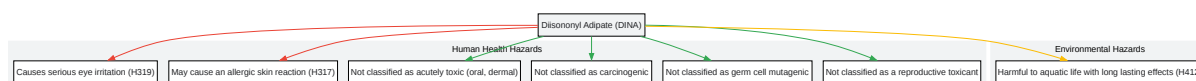
The Environmental Protection Agency (EPA) lists **diisononyl adipate** under the Toxic Substances Control Act (TSCA).[7] It is important to distinguish **diisononyl adipate** (DINA) from diisononyl phthalate (DINP), which is a different substance and has undergone a separate risk evaluation by the EPA that identified unreasonable risks to human health.[8]

Other Regions

DINA is also listed on chemical inventories in other regions, including:

- Australia: Australian Inventory of Industrial Chemicals (AICIS).[7]
- New Zealand: Does not have an individual approval but may be used under an appropriate group standard.[7]

The following diagram illustrates the logical flow of hazard identification for DINA based on available safety data sheets.



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Hazard Identification for **Diisononyl Adipate**

Toxicological Profile

The toxicological database for **diisononyl adipate** indicates a low order of acute toxicity but highlights concerns regarding eye and skin sensitization.

Acute Toxicity

- Oral: The oral LD50 in rats is reported to be >10,000 mg/kg, indicating low acute toxicity via ingestion.[4]
- Dermal: The dermal LD50 in rabbits is >3,160 mg/kg.[4] No deaths or signs of systemic toxicity were observed at this dose, though mild redness and swelling were noted.[4]
- Inhalation: No studies on the acute inhalation toxicity of DINA were found.[4]

Irritation and Sensitization

- Skin Irritation: Data from studies in rabbits suggest that DINA is not a skin irritant.[4]
- Eye Irritation: DINA is classified as causing serious eye irritation.[3]
- Skin Sensitization: It is classified as a skin sensitizer, meaning it may cause an allergic reaction upon contact with the skin.[3]

Repeated Dose Toxicity

Subchronic oral dose studies have been conducted in rats and dogs. In rats, a non-adverse increase in relative kidney weight was observed at 500 mg/kg-day.[4] In dogs, undefined histopathological changes in the kidneys were reported at higher doses.[4]

Genotoxicity and Carcinogenicity

- Genotoxicity: DINA has tested negative for gene mutation in both bacterial and mammalian cells, as well as for clastogenicity in mammalian cells.[4]
- Carcinogenicity: DINA has not been tested for carcinogenicity.[4]

Reproductive and Developmental Toxicity

There are no available studies on the reproductive or developmental toxicity of **diisononyl adipate**.^{[2][4]}

The following table summarizes the key toxicological endpoints for DINA.

Endpoint	Species	Route	Result	Reference(s)
Acute Oral Toxicity	Rat	Oral	LD50 > 10,000 mg/kg	^[4]
Acute Dermal Toxicity	Rabbit	Dermal	LD50 > 3,160 mg/kg	^[4]
Skin Irritation	Rabbit	Dermal	Not irritating	^[4]
Eye Irritation	-	-	Causes serious eye irritation	^[3]
Skin Sensitization	-	-	May cause an allergic skin reaction	^[3]
Genotoxicity	-	In vitro	Negative in bacterial and mammalian cell assays	^[4]
Carcinogenicity	-	-	Not tested	^[4]
Reproductive/Developmental Toxicity	-	-	Not tested	^{[2][4]}

Experimental Protocols

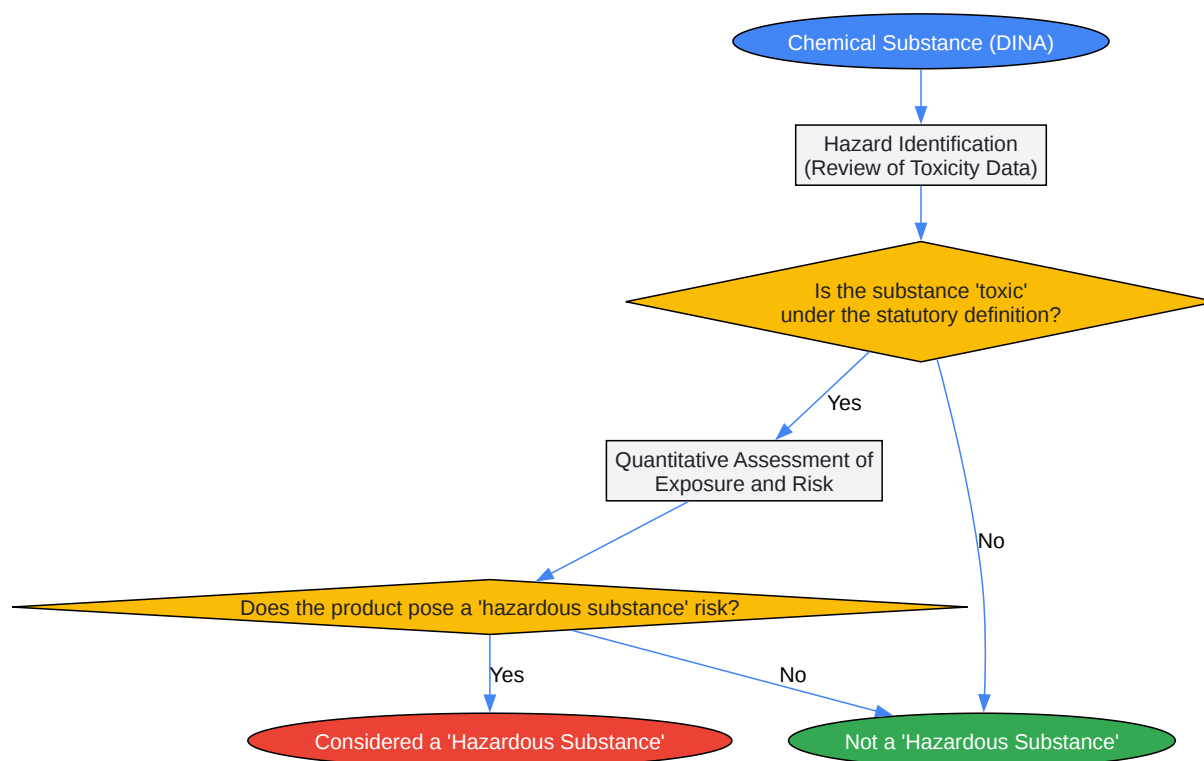
Detailed experimental protocols for the toxicological studies cited in this guide are not publicly available in the referenced summary documents. Regulatory submissions to agencies like ECHA contain study summaries, but the full, detailed methodologies are typically proprietary to

the registrants. For researchers requiring specific experimental details, it is recommended to consult the primary scientific literature or contact the entities that commissioned the studies.

Human Metabolism

Recent research has begun to elucidate the human metabolism of DINA. A study identified three specific monoester metabolites in urine: mono(hydroxy-isononyl) adipate (OH-MINA), mono(oxo-isononyl) adipate (oxo-MINA), and mono(carboxy-iso-octyl) adipate (cx-MIOA).^[2] These findings provide a basis for developing biomarkers to assess human exposure to DINA.^[2]

The logical workflow for assessing the risk of a chemical like DINA under a framework such as the Federal Hazardous Substances Act (FHSA) is depicted below.



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Chemical Risk Assessment Workflow

Conclusion

Diisononyl adipate has a well-defined chemical identity and a toxicological profile characterized by low acute toxicity but with identified hazards of eye irritation and skin sensitization. Significant data gaps exist, particularly concerning its potential for carcinogenicity

and reproductive or developmental effects. As DINA is used as an alternative to other plasticizers, continued research into its long-term health effects and environmental fate is warranted. Professionals in research and drug development should be aware of its sensitizing properties and handle it in accordance with the safety precautions outlined in its Safety Data Sheet.

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References

- 1. Diisononyladipat – Wikipedia [de.wikipedia.org]
- 2. Quantitative investigation of the urinary excretion of three specific monoester metabolites of the plasticizer diisononyl adipate (DINA) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chemos.de [chemos.de]
- 4. cpsc.gov [cpsc.gov]
- 5. hbchemical.com [hbchemical.com]
- 6. Registration Dossier - ECHA [echa.europa.eu]
- 7. Diisononyl Adipate | C₂₄H₄₆O₄ | CID 6427097 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. epa.gov [epa.gov]
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